

An In-Depth Technical Guide to Pentadecanoic Acid-d3: Physical Properties and Stability

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Compound of Interest

Compound Name: Pentadecanoic acid-d3

Cat. No.: B1419098

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, stability, and handling of **Pentadecanoic acid-d3**. This deuterated fatty acid is a critical tool in metabolic research and quantitative analysis, serving primarily as an internal standard for the accurate measurement of its non-labeled counterpart, pentadecanoic acid.

Core Physical and Chemical Properties

Pentadecanoic acid-d3, also known as pentadecanoic-15,15,15-d3 acid, is a saturated fatty acid isotopically labeled with three deuterium atoms at the terminal methyl group.^{[1][2]} This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification methods.^{[3][4]}

Quantitative Data Summary

The key physical and chemical properties of **Pentadecanoic acid-d3** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Chemical Formula	C ₁₅ H ₂₇ D ₃ O ₂	[1][5][6]
Molecular Weight	245.42 g/mol	[2][5][7][8]
CAS Number	352431-40-4	[1][5][7][8][9]
Appearance	Crystalline solid	[6][10]
Purity	≥98% to >99%	[5][6][7][8]
Deuterated Forms	≥99% (d ₁ -d ₃)	[1][6]
Melting Point	53°C (for unlabeled)	[11]
Boiling Point	339°C (for unlabeled)	[11]
InChIKey	WQEPLUUGTLDZJY-FIBGUPNXSA-N	[1][5]

Solubility and Solution Preparation

Proper preparation of stock solutions is crucial for accurate experimental results.

Pentadecanoic acid-d3 is soluble in various organic solvents but is sparingly soluble in aqueous buffers.[10]

Solvent	Solubility	Citations
Dimethylformamide (DMF)	~25 mg/mL	[1][12]
Ethanol	~25 mg/mL	[1][12]
Dimethyl sulfoxide (DMSO)	~10 mg/mL	[1][12]
DMF:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[1][12]

Stability and Storage

The stability of **Pentadecanoic acid-d3** is critical for its use as a reliable standard over time.

- **Solid Form:** As a powder or crystalline solid, it is stable for at least 4 years when stored at -20°C.[1][10] Some suppliers indicate that storage at room temperature is also acceptable.[5][8][9] It should be stored away from light and moisture.[7]
- **In Solvent:** When dissolved in a solvent, it is recommended to store the solution at -80°C for up to 6 months, or at -20°C for up to 1 month.[9] It is not recommended to store aqueous solutions for more than one day.[10]

The deuterium label on the terminal methyl group is stable and not prone to exchange under typical analytical conditions, ensuring its integrity as an internal standard. The use of deuterated lipids, particularly at positions susceptible to oxidation, can slow lipid peroxidation due to the kinetic isotope effect, a principle that enhances the overall stability of the molecule against oxidative degradation.[13][14][15]

Safety and Handling

Pentadecanoic acid-d3 should be handled with care in a laboratory setting.

- **Hazards:** It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[11][16][17]
- **Precautions:** Standard laboratory precautions should be taken. Avoid breathing dust, fume, gas, mist, vapors, or spray.[11][16] Wash hands and any exposed skin thoroughly after handling.[11][16] Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and eye protection.[11]

Experimental Protocols and Methodologies

The primary application of **Pentadecanoic acid-d3** is as an internal standard for the quantification of pentadecanoic acid by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[3][4]

General Protocol for Stock Solution Preparation

- **Solvent Selection:** Choose an appropriate organic solvent based on the solubility data (e.g., ethanol, DMF, or DMSO).[1] The solvent of choice should be purged with an inert gas.[10]
- **Weighing:** Accurately weigh the required amount of solid **Pentadecanoic acid-d3**.

- **Dissolution:** Dissolve the solid in the chosen solvent to achieve the desired stock concentration. Gentle warming or vortexing may aid dissolution.
- **Storage:** Store the stock solution in a tightly sealed vial at -20°C or -80°C for optimal stability. [\[9\]](#)

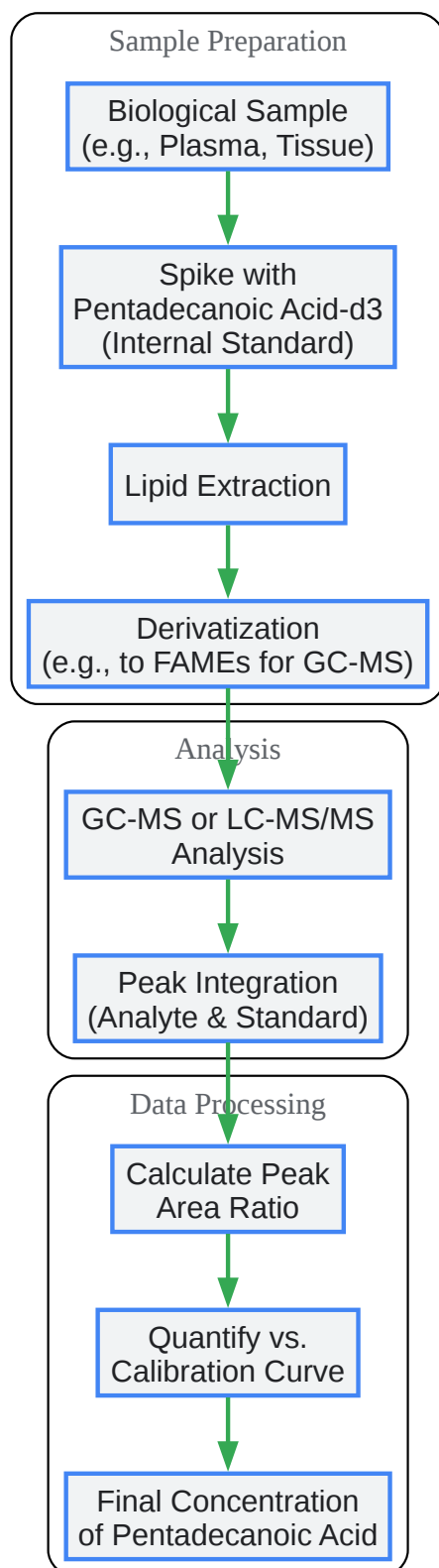
Methodological Considerations for Use as an Internal Standard

- **Spiking:** A known amount of **Pentadecanoic acid-d3** internal standard is added (spiked) into the biological sample (e.g., plasma, serum, tissue homogenate) at the beginning of the sample preparation process.
- **Lipid Extraction:** Perform a total lipid extraction from the sample using a standard method, such as a Bligh-Dyer or Folch extraction.
- **Derivatization (for GC-MS):** The extracted fatty acids, including the analyte and the internal standard, are often converted to their fatty acid methyl esters (FAMES) for analysis by GC-MS. [\[14\]](#)
- **LC-MS/MS Analysis:** For LC-MS analysis, derivatization may not be necessary. A reverse-phase column is typically used for separation. Multiple Reaction Monitoring (MRM) is employed for sensitive and selective detection, using specific precursor-to-product ion transitions for both the analyte and the internal standard. [\[18\]](#)
- **Quantification:** The concentration of endogenous pentadecanoic acid is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for using **Pentadecanoic acid-d3** as an internal standard in a quantitative mass spectrometry experiment.

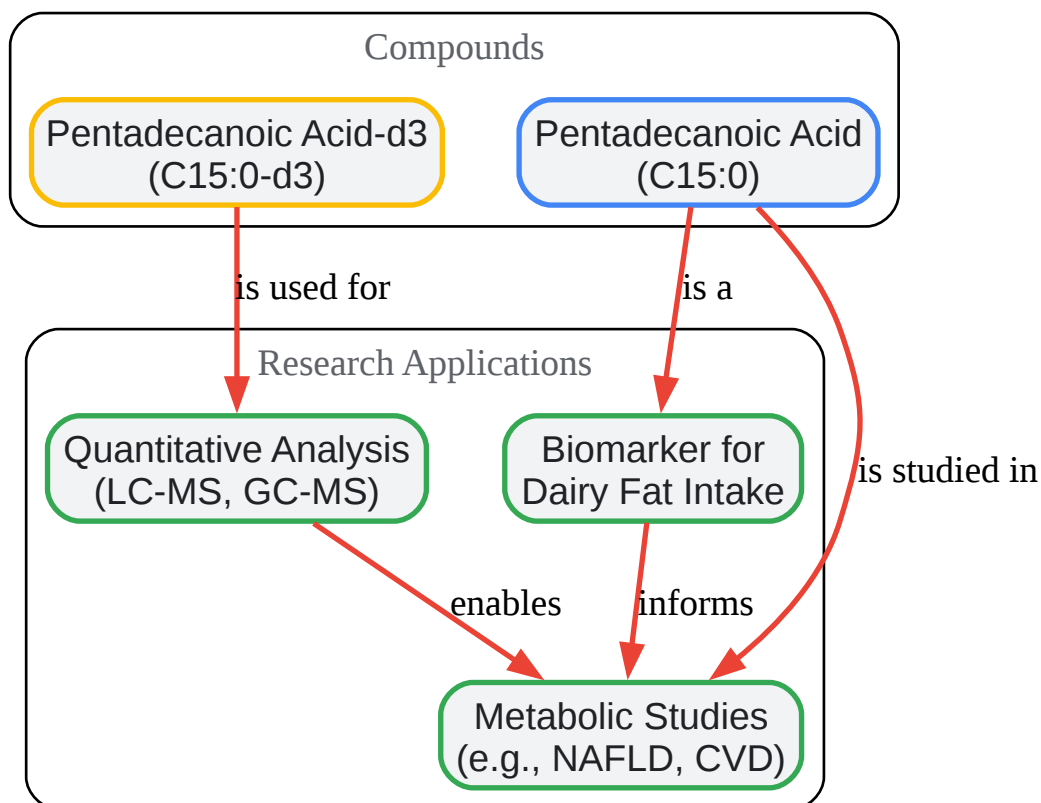


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Caption: Workflow for quantification using **Pentadecanoic acid-d3**.

Logical Relationships in Research

This diagram outlines the logical connection between the unlabeled fatty acid, its deuterated analog, and their roles in metabolic and clinical research.



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Caption: Relationship between **Pentadecanoic acid-d3** and its research use.

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